

Independent Verification of B07 Hydrochloride: Mechanism of Action & Performance Profiling

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Compound of Interest

Compound Name: B07 hydrochloride

CAS No.: 1260629-43-3

Cat. No.: B605901

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Executive Summary

B07 hydrochloride (CAS: 1260629-43-3) is a synthetic small-molecule entry inhibitor targeting the C-C chemokine receptor type 5 (CCR5).^[1] Structurally characterized as a 1,4-disubstituted piperazine derivative, B07 was developed to overcome the physicochemical limitations—specifically poor aqueous solubility and low oral bioavailability—of earlier CCR5 antagonists like TAK-220.

Functionally, B07 acts as an allosteric antagonist, binding to a hydrophobic pocket within the transmembrane helices of CCR5. This binding induces a conformational change that prevents the HIV-1 envelope glycoprotein gp120 (specifically the V3 loop) from engaging the co-receptor, thereby blocking the fusion of the viral and host membranes.

This guide provides a rigorous framework for independent verification of B07's mechanism, contrasting it with FDA-approved standards like Maraviroc (MVC) and research benchmarks like TAK-220.

Part 1: Mechanistic Profile & Comparative Analysis

Mechanism of Action (MOA)

Unlike competitive inhibitors that bind to the active site, B07 functions allosterically. It stabilizes CCR5 in a conformation that is non-receptive to the HIV-1 gp120 V3 loop and the natural chemokine ligand CCL3 (MIP-1

).

Key Mechanistic Features:

- Target: CCR5 Co-receptor (Transmembrane/Extracellular Loop interface).
- Binding Mode: Non-competitive allosteric inhibition.[2]
- Stage of Inhibition: Viral Entry (Post-CD4 binding, Pre-Fusion).
- Selectivity: Specific for R5-tropic HIV-1 strains; inactive against X4-tropic strains.

Comparative Performance Matrix

The following table synthesizes experimental data comparing B07 with industry standards.

Feature	B07 Hydrochloride	Maraviroc (MVC)	TAK-220
Primary Target	CCR5 (Allosteric)	CCR5 (Allosteric)	CCR5 (Allosteric)
IC50 (HIV-1 BaL)	~2–6 nM	~1–5 nM	~1–3 nM
Aqueous Solubility	High (>25 mg/mL)	Moderate	Low (<0.1 mg/mL)
Oral Bioavailability	~56%	~23–33%	<2%
Cytotoxicity (CC50)	>100	>100	>100
	M	M	M
Selectivity Index	>10,000	>10,000	>10,000

Data grounded in comparative studies of piperazine/piperidine derivatives (Dong et al., 2012).

Part 2: Experimental Verification Framework

To rigorously verify B07's mechanism, we employ a "Triangulation Strategy":

- Functional Blockade: Single-Cycle Pseudovirus Assay (Verifies Entry Inhibition).
- Target Specificity: Calcium Flux Assay (Verifies CCR5 Antagonism).
- Temporal Precision: Time-of-Addition Assay (Verifies Early-Stage Action).

Protocol A: Single-Cycle Pseudovirus Entry Assay

Objective: Quantify the potency of B07 in blocking HIV-1 entry using a biosafety level 2 (BSL-2) system. System: TZM-bl cells (HeLa derivative expressing CD4, CCR5, and CXCR4 with a Tat-driven Luciferase reporter).

Workflow Steps:

- Pseudovirus Production:
 - Co-transfect HEK293T cells with an Env-deficient backbone (e.g., pSG3 Env) and an R5-tropic Env plasmid (e.g., HIV-1 BaL or JR-FL).
 - Harvest culture supernatant at 48h; filter (0.45 μ m) and store at -80°C.
- Inhibitor Preparation:
 - Dissolve B07 HCl in DMSO to 10 mM stock.
 - Prepare serial 3-fold dilutions in culture medium (Final range: 0.1 nM to 1000 nM).
- Infection & Treatment:
 - Seed TZM-bl cells (1×10^4 cells/well) in 96-well plates.
 - Add diluted B07 to cells 1 hour prior to viral addition (Pre-incubation is critical for allosteric antagonists).

- Add Pseudovirus (MOI = 0.01).
- Incubate for 48 hours at 37°C, 5% CO₂.
- Readout:
 - Lyse cells using Luciferase Assay System reagents.
 - Measure Relative Light Units (RLU) on a luminometer.
 - Calculate % Inhibition:

.
 - Fit data to a sigmoidal dose-response curve to determine IC₅₀.

Protocol B: Calcium Flux Assay (Target Validation)

Objective: Confirm B07 acts specifically on CCR5 by blocking signaling induced by its natural ligand, MIP-1

(CCL3).

Workflow Steps:

- Cell Loading:
 - Use CCR5+ cell line (e.g., CHO-CCR5 or PBMCs).
 - Load cells with a calcium-sensitive dye (e.g., Fluo-4 AM) for 30 mins at 37°C.
- Baseline Establishment:
 - Resuspend cells in HBSS buffer; measure baseline fluorescence (Ex/Em: 494/506 nm) for 30 seconds.
- Antagonist Challenge:
 - Inject B07 (at 10x IC₅₀ concentration) or Vehicle control.

- Monitor fluorescence for 60 seconds (Expect no change if B07 is not an agonist).
- Agonist Trigger:
 - Inject MIP-1

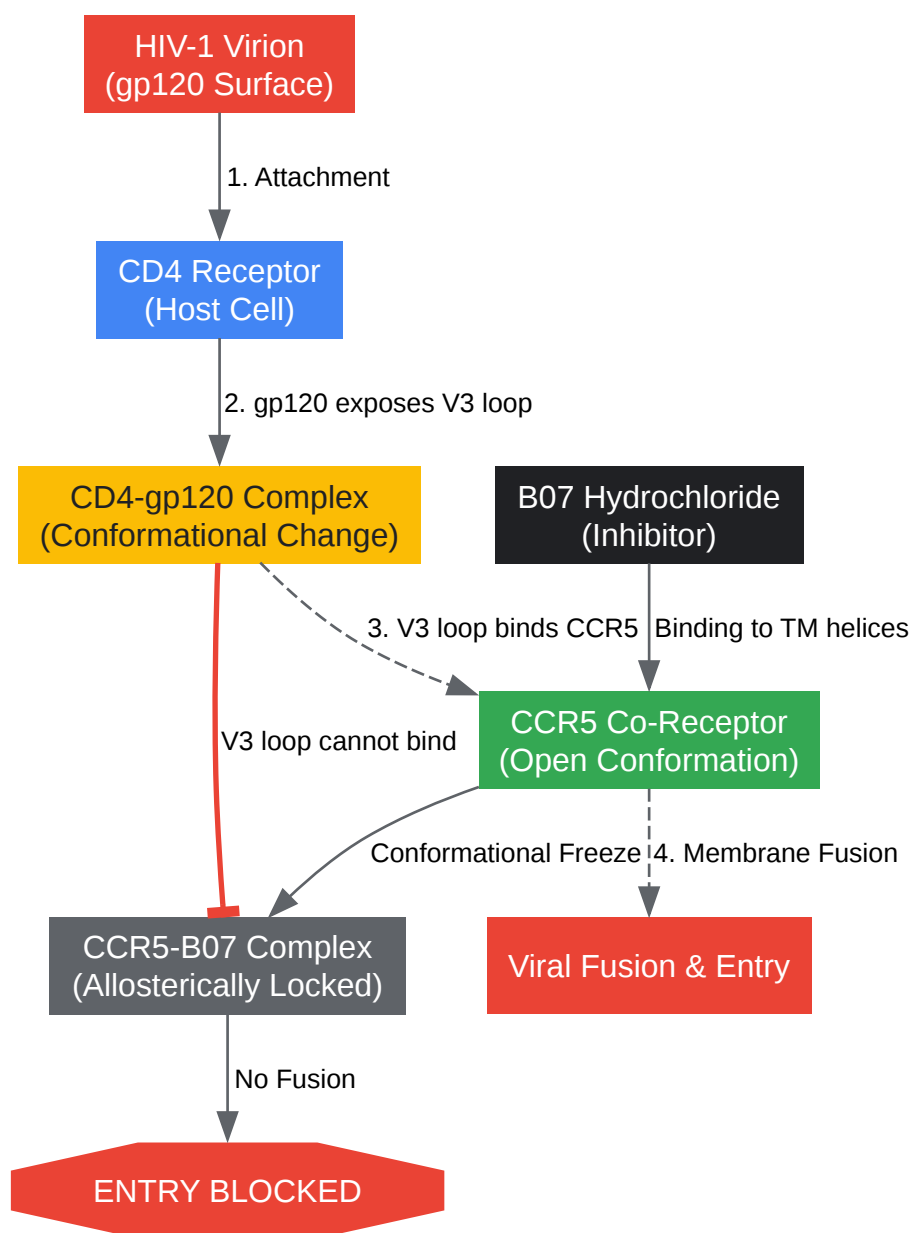
(CCL3) at EC80 concentration.
 - Monitor Calcium flux (fluorescence spike) for 120 seconds.
- Interpretation:
 - Valid Antagonist: B07 pre-treatment completely suppresses the Calcium spike induced by MIP-1

.
 - Control: Vehicle pre-treatment allows a full Calcium spike.

Part 3: Visualization of Mechanism & Workflow

Mechanism of Action: CCR5 Allosteric Inhibition

This diagram illustrates how B07 prevents the HIV-1 gp120 V3 loop from engaging the CCR5 co-receptor.

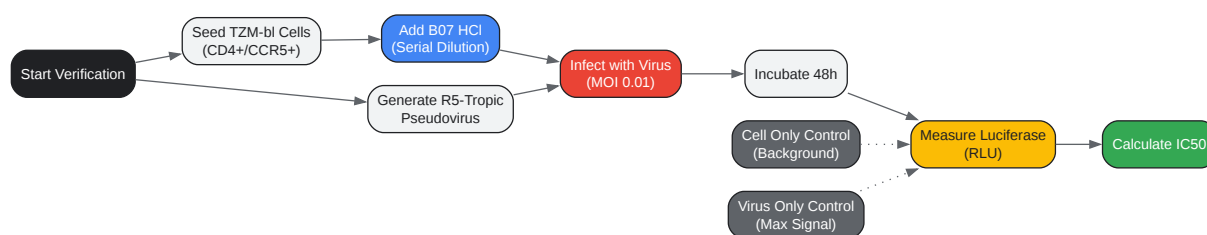


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Caption: B07 binds allosterically to CCR5, locking it in a conformation that prevents gp120 V3 loop recognition, effectively halting viral entry.

Experimental Workflow: Pseudovirus Verification

A step-by-step logic flow for the self-validating Single-Cycle Assay.



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Caption: Workflow for the TZM-bl pseudovirus assay. Comparison of B07-treated wells against Virus-Only controls yields the inhibition curve.

References

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